

# Ethyl 1-methyl-4-oxo-1,4-dihydroquinoline-3-carboxylate physicochemical properties

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## Compound of Interest

Compound Name: Ethyl 1-methyl-4-oxo-1,4-dihydroquinoline-3-carboxylate

Cat. No.: B1621010

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An In-depth Technical Guide to the Physicochemical Properties of **Ethyl 1-methyl-4-oxo-1,4-dihydroquinoline-3-carboxylate**

## Introduction

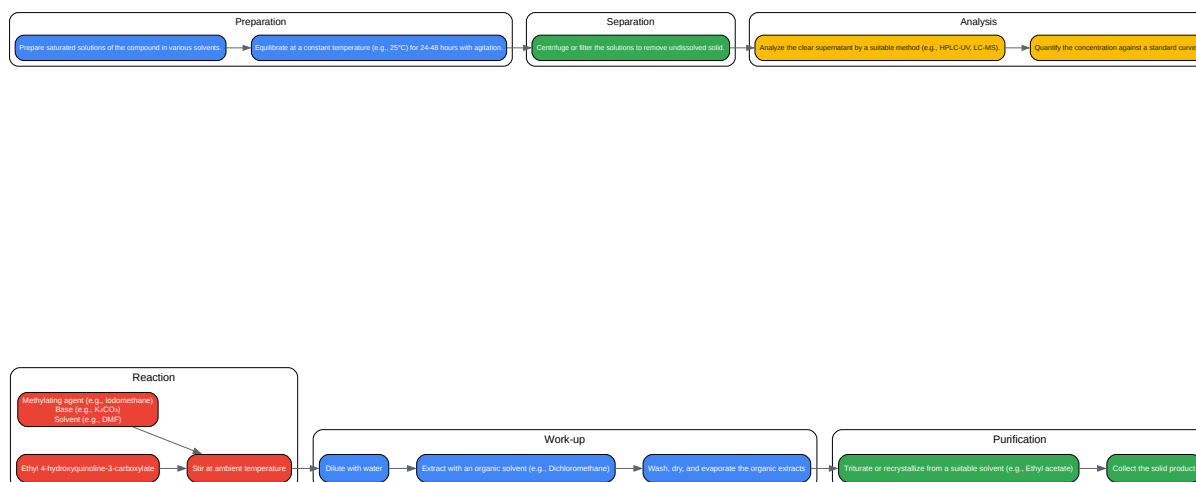
**Ethyl 1-methyl-4-oxo-1,4-dihydroquinoline-3-carboxylate** is a member of the quinolone class of compounds, a scaffold of significant interest in medicinal chemistry and drug development. Quinolone derivatives have demonstrated a wide range of biological activities, including antibacterial, anticancer, and anti-inflammatory properties. A thorough understanding of the physicochemical properties of this core molecule is fundamental for its development in any of these applications. These properties govern its solubility, absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation and stability characteristics.

This technical guide provides a comprehensive overview of the key physicochemical properties of **Ethyl 1-methyl-4-oxo-1,4-dihydroquinoline-3-carboxylate**, outlines standard experimental protocols for their determination, and offers insights into the implications of these properties for research and development.

## Molecular Structure and Core Properties

The foundational attributes of a molecule dictate its behavior in both biological and chemical systems.

## Molecular Structure



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